

Sodium DL-Lactate-d3: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Sodium DL-Lactate-d3

Cat. No.: B12420266

[Get Quote](#)

FOR RESEARCH USE ONLY. NOT FOR DIAGNOSTIC OR THERAPEUTIC USE.

A Comprehensive Overview of a Key Metabolic Tracer

This technical guide provides an in-depth overview of **Sodium DL-Lactate-d3**, a deuterated stable isotope-labeled form of sodium lactate. It is intended for researchers, scientists, and drug development professionals engaged in metabolic studies, analytical chemistry, and pharmaceutical research. This document details the compound's properties, applications, and relevant experimental methodologies.

Core Compound Identification

Sodium DL-Lactate-d3 is a valuable tool in metabolic research, allowing for the precise tracing of lactate pathways in various biological systems. Its physical and chemical properties are summarized below.

Property	Value
CAS Number	1219802-24-0[1]
Molecular Formula	$C_3H_2D_3NaO_3$ [1]
Molecular Weight	115.08 g/mol [1]
Synonyms	2-Hydroxypropanoic Acid Sodium Salt-d3, Monosodium Salt Lactic Acid-d3, Sodium Lactate-d3[1]

Applications in Research and Drug Development

Sodium DL-Lactate-d3 serves as a crucial tracer in stable isotope tracing studies, enabling researchers to elucidate metabolic pathways and quantify metabolic fluxes.

Metabolic Flux Analysis (MFA)

Metabolic Flux Analysis is a powerful technique for quantifying the rates of intracellular metabolic reactions.[2] By introducing a stable isotope-labeled substrate like **Sodium DL-Lactate-d3**, researchers can track the incorporation of deuterium into downstream metabolites. This provides a detailed map of metabolic pathway activity, which is invaluable for understanding cellular metabolism in both healthy and diseased states.[2][3]

Cancer Metabolism Research

The altered metabolism of cancer cells, often characterized by the Warburg effect, presents unique therapeutic targets.[4] Lactate, once considered a mere waste product, is now recognized as a key player in cancer cell signaling and metabolism.[4] **Sodium DL-Lactate-d3** can be used to trace lactate utilization and its role in fueling tumor growth and metastasis. For instance, studies have explored how cancer cells utilize lactate as a carbon source for the citric acid cycle.[2] Furthermore, D-lactate, a component of the DL-lactate racemic mixture, has been investigated for its potential to inhibit cancer cell proliferation.[5]

Investigating Cellular Signaling Pathways

Recent research has highlighted the role of lactate in cellular signaling. For example, D-sodium lactate has been shown to promote the activation of the NF- κ B signaling pathway in bovine

mammary epithelial cells, suggesting a role for lactate in inflammatory responses.^[6] The use of **Sodium DL-Lactate-d3** allows for precise investigation into how lactate and its metabolites influence such signaling cascades.

Experimental Methodologies

The successful application of **Sodium DL-Lactate-d3** in research hinges on robust experimental protocols. Below are generalized methodologies for its use in stable isotope tracing experiments.

General Protocol for Stable Isotope Labeling in Cell Culture

This protocol outlines the basic steps for a stable isotope tracing experiment using **Sodium DL-Lactate-d3** in cultured cells.

- **Cell Seeding:** Plate cells at a suitable density in a multi-well plate (e.g., 6-well plate) and incubate overnight to allow for attachment.^[7]
- **Tracer Introduction:** Replace the standard culture medium with a medium containing **Sodium DL-Lactate-d3**. The concentration of the tracer should be optimized for the specific cell type and experimental question. It is recommended to use dialyzed fetal bovine serum (FBS) to minimize the presence of unlabeled lactate.^[7]
- **Incubation:** Incubate the cells with the tracer-containing medium for a duration sufficient to achieve isotopic steady-state in the metabolic pathways of interest. This can range from minutes for glycolysis to several hours or days for other pathways.^[7]
- **Metabolite Extraction:** After incubation, rapidly quench metabolism and extract metabolites. A common method involves aspirating the medium, washing the cells with ice-cold phosphate-buffered saline (PBS), and then adding a cold extraction solvent (e.g., 80% methanol).^[7]
- **Sample Preparation and Analysis:** The extracted metabolites are then prepared for analysis by mass spectrometry (MS) or nuclear magnetic resonance (NMR) spectroscopy to determine the isotopic enrichment in downstream metabolites.

Logical Workflow for a Stable Isotope Tracing Experiment

The following diagram illustrates the logical workflow of a typical stable isotope tracing experiment.

Fig. 1: Experimental workflow for stable isotope tracing.

Signaling Pathway Involvement

Lactate is increasingly recognized as a signaling molecule that can influence various cellular processes. The diagram below depicts the lactate-mediated activation of the NF- κ B signaling pathway.

Fig. 2: Lactate-mediated NF- κ B signaling pathway.

Conclusion

Sodium DL-Lactate-d3 is an indispensable tool for researchers seeking to unravel the complexities of cellular metabolism. Its application in stable isotope tracing provides unparalleled insights into metabolic fluxes and the role of lactate in health and disease. This guide serves as a foundational resource for the effective utilization of this powerful research compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. Metabolic Flux Analysis—Linking Isotope Labeling and Metabolic Fluxes [mdpi.com]
- 3. Overview of ^{13}C Metabolic Flux Analysis - Creative Proteomics [creative-proteomics.com]
- 4. Targeting lactate metabolism for cancer therapeutics - PMC [pmc.ncbi.nlm.nih.gov]

- 5. Potential Utility of Synthetic D-Lactate Polymers in Skin Cancer - PMC
[pmc.ncbi.nlm.nih.gov]
- 6. D-sodium lactate promotes the activation of NF- κ B signaling pathway induced by lipopolysaccharide via histone lactylation in bovine mammary epithelial cells - PubMed
[pubmed.ncbi.nlm.nih.gov]
- 7. systems.crump.ucla.edu [systems.crump.ucla.edu]
- To cite this document: BenchChem. [Sodium DL-Lactate-d3: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at:
[https://www.benchchem.com/product/b12420266#sodium-dl-lactate-d3-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com